

Essential Safety and Logistical Information for Handling Galegine

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Compound of Interest

Compound Name: Galegine

Cat. No.: B1196923

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **Galegine**, a toxic guanidine derivative. While a specific Safety Data Sheet (SDS) for **Galegine** is not readily available, its structural similarity to guanidine hydrochloride allows for the extrapolation of safety data and handling protocols. Guanidine and its derivatives are known to be significant irritants to the eyes, skin, and lungs.^[1]

Chemical and Physical Properties of Galegine and Related Compounds

Understanding the properties of **Galegine** is the first step in safe handling. The following table summarizes key data for **Galegine** and the closely related Guanidine Hydrochloride.

| Property | Galegine | Guanidine Hydrochloride |
|-------------------|--|--|
| CAS Number | 543-83-9[2][3] | 50-01-1[4] |
| Molecular Formula | C ₆ H ₁₃ N ₃ [2][3] | CH ₅ N ₃ ·HCl[4] |
| Molecular Weight | 127.19 g/mol [2][3] | 95.53 g/mol |
| Appearance | Hygroscopic, bitter crystals | Off-white powder solid[4] |
| Melting Point | 60-65°C[3] | 179 - 186 °C[4] |
| Solubility | Freely soluble in water and alcohol | Soluble in water |

Hazard Identification and Toxicity

Galegine is a toxic compound.[1] Based on data for Guanidine Hydrochloride, **Galegine** should be considered harmful if swallowed or inhaled, and a cause of serious eye and skin irritation.[4][5]

| Hazard | Classification | Precautionary Statement |
|-------------------------------|--|--|
| Acute Oral Toxicity | Category 4 (Harmful if swallowed) | P270: Do not eat, drink or smoke when using this product. P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth. [5] |
| Acute Inhalation Toxicity | Category 4 (Harmful if inhaled) | P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[5] |
| Skin Corrosion/Irritation | Category 2 (Causes skin irritation) | P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P332 + P313: If skin irritation occurs: Get medical advice/attention. [5] |
| Serious Eye Damage/Irritation | Category 2 (Causes serious eye irritation) | P280: Wear eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337 + P313: If eye irritation persists: |

Get medical advice/attention.

[5]

Aquatic Hazard

Harmful to aquatic life

P273: Avoid release to the environment.[5]

LD50 (Oral, Rat): 773.6 mg/kg (for Guanidine Hydrochloride)[5]

Operational Plan for Handling Galegine

A systematic approach to handling **Galegine** is crucial to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle **Galegine** in a well-ventilated area. The use of a chemical fume hood is strongly recommended to minimize inhalation of dust particles.[4]
- Enclosed Systems: For larger quantities or procedures with a higher risk of aerosolization, use of a glove box or other enclosed system is advised.[1]
- Eye Wash and Safety Shower: Ensure that an emergency eyewash station and safety shower are readily accessible in the immediate work area.[6]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Galegine**.

| PPE Category | Specification | Rationale |
|-------------------------|---|--|
| Eye and Face Protection | Chemical safety goggles and a face shield. | To protect against splashes and dust.[7][8] |
| Hand Protection | Chemical-resistant nitrile or neoprene gloves. Double gloving is recommended.[1][7][9] | To prevent skin contact. Inspect gloves for any signs of degradation or puncture before use. |
| Body Protection | A lab coat with long sleeves and tight-fitting cuffs. A chemical-resistant apron should be worn over the lab coat. | To protect skin and clothing from contamination.[9] |
| Respiratory Protection | A NIOSH-approved respirator (e.g., N95 or higher) should be used when handling Galegine powder outside of a fume hood or when there is a potential for dust generation. | To prevent inhalation of harmful dust particles. |

Handling and Storage

- Receiving: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store **Galegine** in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[4]
- Weighing and Dispensing: Conduct all weighing and dispensing of **Galegine** powder within a chemical fume hood or other ventilated enclosure to control dust.
- Hygiene: Wash hands thoroughly with soap and water after handling **Galegine**, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.[6][10]

Disposal Plan

Proper disposal of **Galegine** and contaminated materials is essential to protect the environment and comply with regulations.

Waste Segregation and Collection

- Solid Waste: Collect all solid waste contaminated with **Galegine**, including used PPE (gloves, disposable lab coats), weighing papers, and contaminated labware, in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **Galegine** in a separate, sealed, and clearly labeled hazardous waste container. Do not pour **Galegine** solutions down the drain.
- Sharps: Any sharps (needles, razor blades) contaminated with **Galegine** must be disposed of in a designated sharps container for hazardous waste.

Labeling and Storage of Waste

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Galegine**," and a description of the contents.
- Store waste containers in a designated, secure secondary containment area away from general laboratory traffic until they are collected for disposal.

Disposal Method

- All **Galegine** waste must be disposed of through a licensed hazardous waste disposal company. Follow your institution's specific procedures for arranging waste pickup.

Experimental Protocol: Sample Preparation for In Vitro Studies

This protocol provides a general procedure for preparing a stock solution of **Galegine** for use in cell culture experiments.

Materials:

- **Galegine** powder

- Sterile, deionized water or appropriate buffer (e.g., PBS)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 μm)

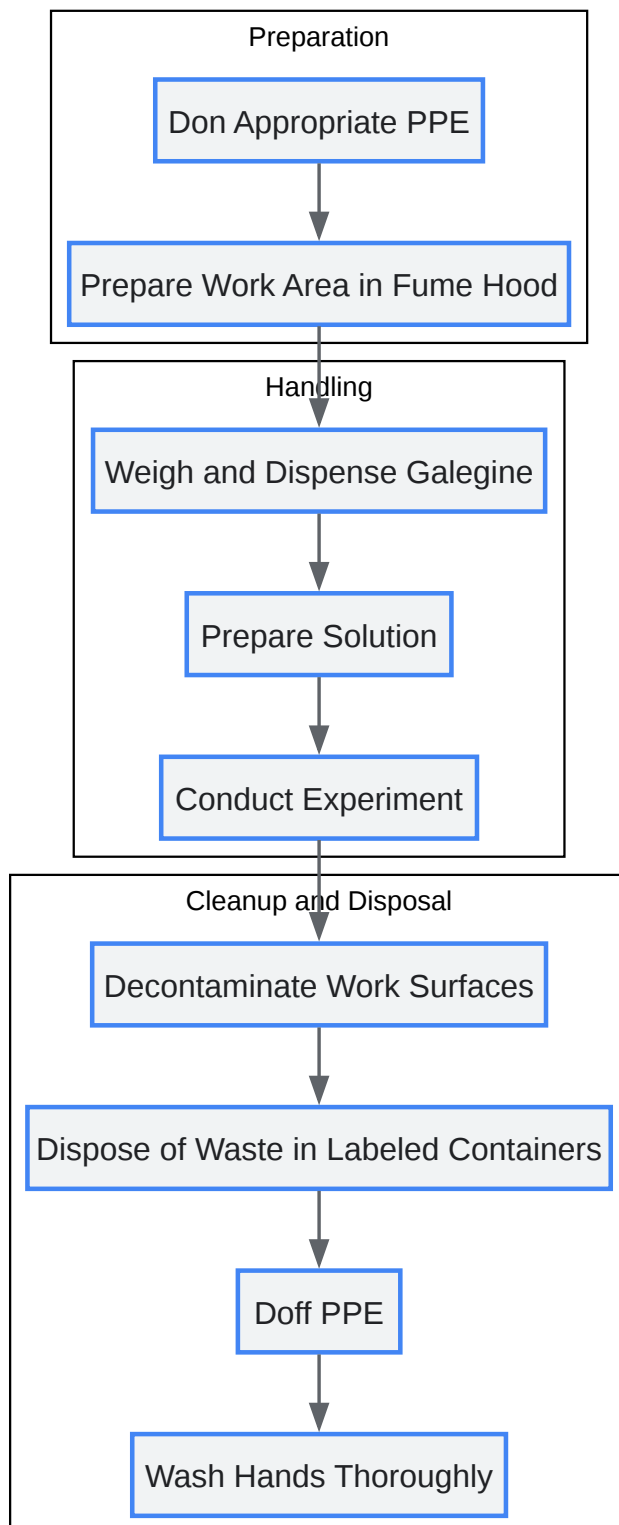
Procedure:

- Preparation: Perform all steps in a chemical fume hood. Don all required PPE.
- Weighing: Carefully weigh the desired amount of **Galegine** powder using an analytical balance.
- Dissolving: Transfer the weighed **Galegine** to a sterile microcentrifuge tube. Add the appropriate volume of sterile, deionized water or buffer to achieve the desired stock concentration.
- Mixing: Vortex the solution until the **Galegine** is completely dissolved.
- Sterilization: Sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.
- Storage: Aliquot the sterile stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or as recommended for the specific experimental application.
- Labeling: Clearly label all tubes with the chemical name, concentration, date of preparation, and your initials.

Visual Workflow Diagrams

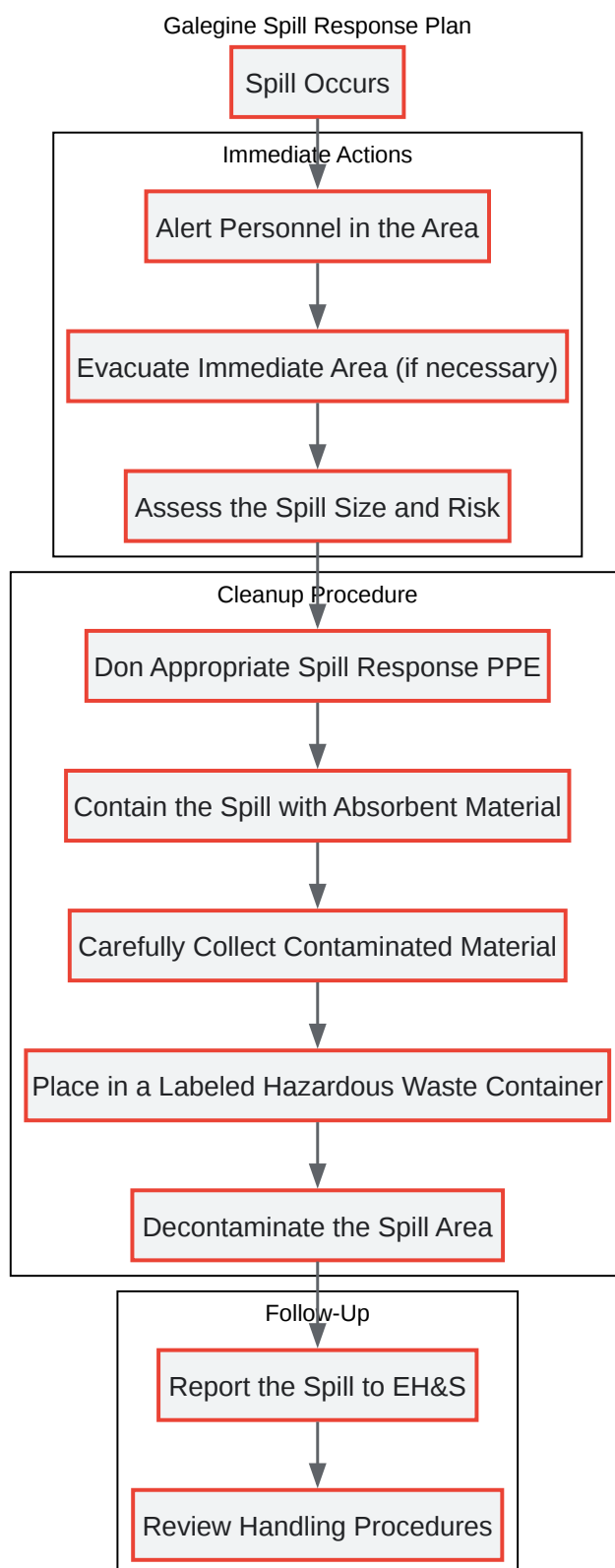
The following diagrams, generated using Graphviz, illustrate key workflows for handling **Galegine** safely.

Safe Handling Workflow for Galegine



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Caption: Workflow for the safe handling of **Galegine** from preparation to cleanup.



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Caption: Step-by-step response plan for a **Galegine** spill.

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